

# Vat Black 38 (CAS 12237-35-3): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Vat Black 38*

Cat. No.: *B1172229*

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## Introduction

Vat Black 38, identified by the CAS number 12237-35-3, is a synthetic organic colorant belonging to the anthraquinone class of vat dyes.<sup>[1]</sup> Renowned for its exceptional fastness properties, this dye is a benchmark in the development of new colorants and sees primary application in the dyeing of cellulosic fibers such as cotton.<sup>[1][2]</sup> Its robust performance characteristics stem from its complex molecular structure and the unique vat dyeing process, making it a subject of interest for researchers in materials science and textile chemistry. This guide provides a detailed overview of the physicochemical properties of Vat Black 38, experimental protocols for its application and testing, and a visualization of the vat dyeing process.

## Physicochemical Properties

Vat Black 38 is a complex anthraquinonoid dye, likely with a structure based on violanthrone.<sup>[3]</sup> While a definitive molecular formula and weight are not consistently reported in publicly available literature, its general physicochemical and performance characteristics are well-documented.

Table 1: General Physicochemical Properties of Vat Black 38

Property	Value	Reference(s)
CAS Number	12237-35-3	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Black Powder	<a href="#">[3]</a>
Solubility	Insoluble in water.	<a href="#">[2]</a>
Chemical Class	Anthraquinone Vat Dye	<a href="#">[1]</a> <a href="#">[2]</a>

Table 2: Performance and Fastness Properties of Vat Black 38

Property	Rating/Value	Reference(s)
Light Fastness (Xenon)	7	<a href="#">[3]</a>
Washing Fastness (95°C)	Fading: 3-4, Staining: 4-5	<a href="#">[3]</a>
Perspiration Fastness	Fading: 3, Staining: 4-5	<a href="#">[3]</a>
Rubbing Fastness	Dry: 3-4, Wet: 2-3	<a href="#">[3]</a>
Hot Pressing	4	<a href="#">[3]</a>

The excellent fastness properties of Vat Black 38 are attributed to its inherent chemical stability and the dyeing process itself.[\[3\]](#) The large, planar aromatic molecules of the dye have a tendency to aggregate within the fiber, contributing to its high wash fastness.[\[1\]](#) The stable electron arrangement within its complex chromophore provides high resistance to photochemical degradation, resulting in excellent light fastness.[\[3\]](#)

## Experimental Protocols

### Vat Dyeing Process

The application of Vat Black 38 to cellulosic fibers involves a distinct multi-step process known as "vatting." This process transforms the insoluble dye into a soluble form that can penetrate the fiber, after which it is reverted to its insoluble form, trapping it within the fiber matrix.

Methodology:

- **Preparation of the Dyebath:** The dyebath is prepared with water, a reducing agent (typically sodium hydrosulfite), and an alkali (such as sodium hydroxide).
- **Vatting (Reduction):** The insoluble Vat Black 38 powder is added to the alkaline reducing bath. The dye is chemically reduced to its water-soluble "leuco" form. This step is often carried out at an elevated temperature to facilitate the reaction.
- **Dyeing:** The textile substrate is immersed in the dyebath containing the soluble leuco form of the dye. The dye penetrates the amorphous regions of the cellulose fibers.
- **Oxidation:** After dyeing, the substrate is removed from the dyebath and exposed to air or treated with a chemical oxidizing agent (e.g., hydrogen peroxide or sodium perborate). This step converts the soluble leuco dye back to its original insoluble pigment form inside the fibers.
- **Soaping:** The dyed fabric is subjected to a washing process with soap or detergent at a high temperature. This step removes any unfixed dye particles from the surface of the fibers, helps to stabilize the dye, and develops the final true shade and fastness properties.

## Determination of Fastness Properties

The fastness properties of textiles dyed with Vat Black 38 are evaluated using standardized test methods. The following are general protocols for assessing light and wash fastness.

Light Fastness (Based on ISO 105-B02):

- **Sample Preparation:** A specimen of the dyed fabric is mounted on a cardboard frame. A portion of the specimen is covered with an opaque mask.
- **Exposure:** The mounted specimen is exposed to a controlled artificial light source (e.g., a Xenon arc lamp) that simulates natural sunlight. A set of blue wool standards with known lightfastness ratings (1 to 8) are exposed simultaneously under the same conditions.
- **Evaluation:** The fading of the exposed portion of the specimen is compared to the fading of the blue wool standards. The light fastness rating is the number of the blue wool standard that shows a similar degree of fading.

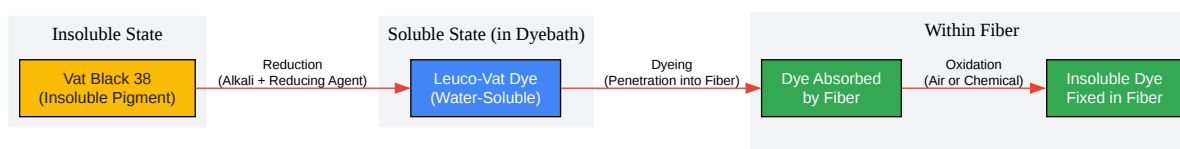
### Wash Fastness (Based on ISO 105-C06):

- **Sample Preparation:** A specimen of the dyed fabric is stitched together with a piece of multifiber adjacent fabric (containing strips of different common fibers like cotton, wool, polyester, etc.).
- **Washing:** The composite specimen is placed in a stainless steel container with a specified volume of a standardized soap solution and a set number of stainless steel balls (to provide mechanical action). The container is then agitated in a laundering machine at a specified temperature (e.g., 60°C or 95°C) for a set duration.
- **Rinsing and Drying:** After the washing cycle, the specimen is removed, rinsed thoroughly with cold water, and dried.
- **Evaluation:** The change in color of the dyed specimen is assessed using a grey scale for color change (rated 1 to 5, where 5 is no change). The degree of staining on each strip of the multifiber fabric is assessed using a grey scale for staining (rated 1 to 5, where 5 is no staining).

## Visualizations

### Vat Dyeing Process Workflow

The following diagram illustrates the key stages of the vat dyeing process, from the insoluble pigment to the final dyed and fixed state on the fiber.

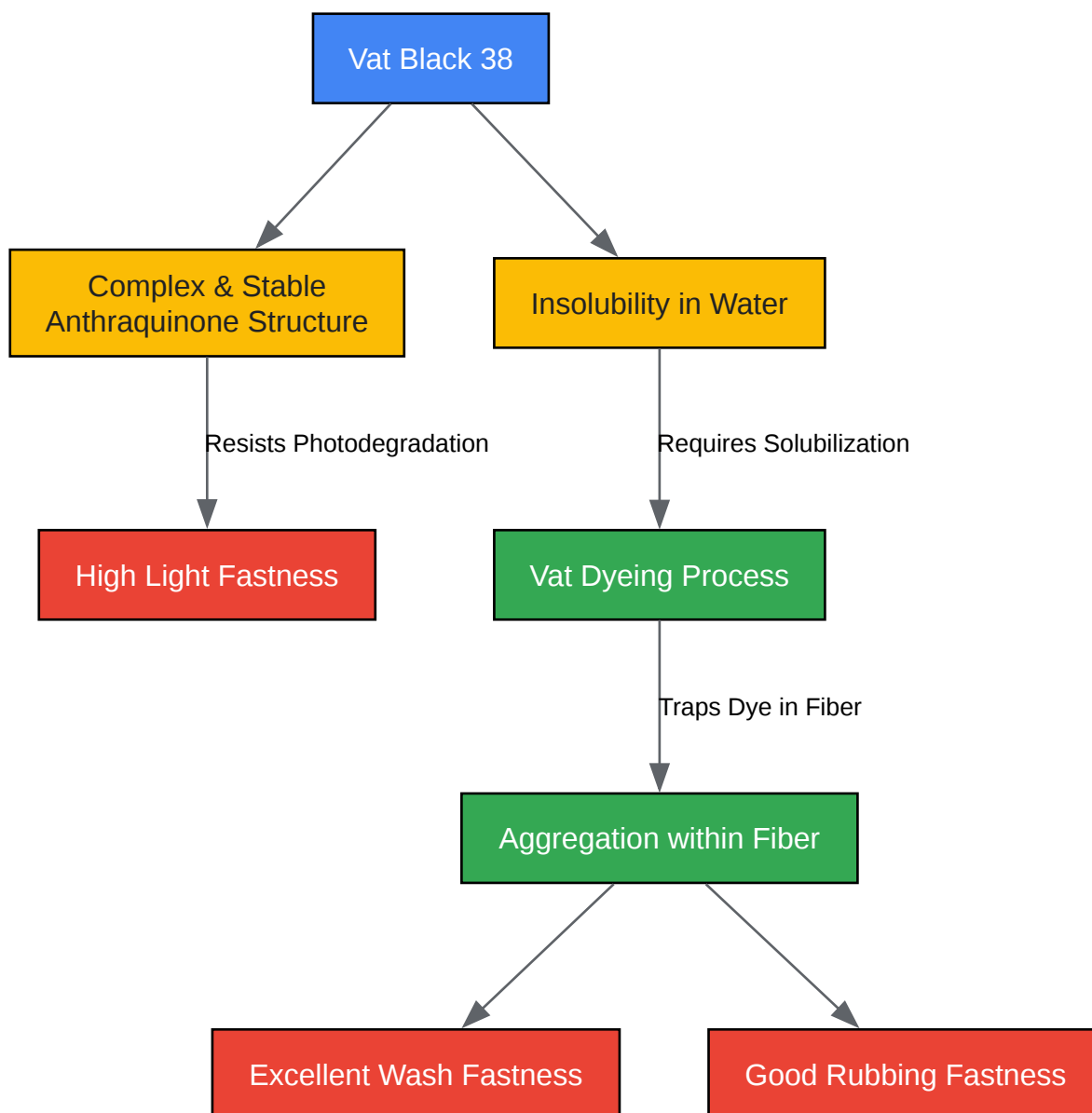


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Caption: A schematic of the vat dyeing process for Vat Black 38.

## Logical Relationship of Fastness Properties

The excellent fastness of Vat Black 38 is a result of its chemical nature and its state within the dyed fiber.



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Caption: Factors contributing to the fastness of Vat Black 38.

## Conclusion

Vat Black 38 is a high-performance colorant with significant industrial importance, primarily due to its outstanding fastness properties on cellulosic materials. While detailed structural and certain physicochemical data are not readily available in public domains, its performance characteristics and the principles of its application are well understood. The vat dyeing process, a key element of its use, ensures a durable and robust coloration. For researchers and scientists, Vat Black 38 serves as an important example of a commercial dye whose properties are intricately linked to both its molecular structure and its application methodology. Further research into the precise molecular structure and the development of more environmentally benign reduction and oxidation systems for the vatting process could provide avenues for future innovation in dye chemistry.

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